

Application of Chromium-nickel (7/1) as a wear-resistant coating

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Compound of Interest

Compound Name: Chromium--nickel (7/1)

Cat. No.: B15170020

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An in-depth overview of the application of high-chromium nickel (Cr-Ni) alloys, with a specific focus on a 7:1 ratio, for creating wear-resistant coatings. This document provides researchers, scientists, and drug development professionals with comprehensive application notes and detailed experimental protocols for the deposition and characterization of these coatings.

Application Notes

High-chromium nickel (Cr-Ni) alloy coatings are extensively utilized in industries requiring components with exceptional resistance to wear, corrosion, and high-temperature oxidation.[1] [2] The high chromium content is crucial for forming a stable, passive oxide layer that protects the underlying material from environmental degradation, while the nickel matrix provides toughness and ductility. A 7:1 Cr-Ni ratio, representing a high-chromium composition (87.5% Cr, 12.5% Ni by weight), is expected to yield coatings with superior hardness and chemical resistance, making them suitable for demanding applications in aerospace, automotive, and chemical processing industries.[2][3] These coatings serve as a more environmentally friendly and economical alternative to traditional hard-chrome plating, which utilizes hexavalent chromium.[4]

Potential applications include:

- Automotive and Aerospace: Protective coatings for engine components, landing gear, and hydraulic systems to resist wear and corrosion.

- Manufacturing and Tooling: Hard-facing of cutting tools, dies, and molds to extend service life.[\[5\]](#)
- Medical and Pharmaceutical: Coatings for surgical instruments, implants, and components in processing equipment that require biocompatibility, high purity, and resistance to aggressive cleaning agents.
- Energy Sector: Protection for turbine blades, pump components, and valves exposed to high temperatures and corrosive environments.[\[6\]](#)

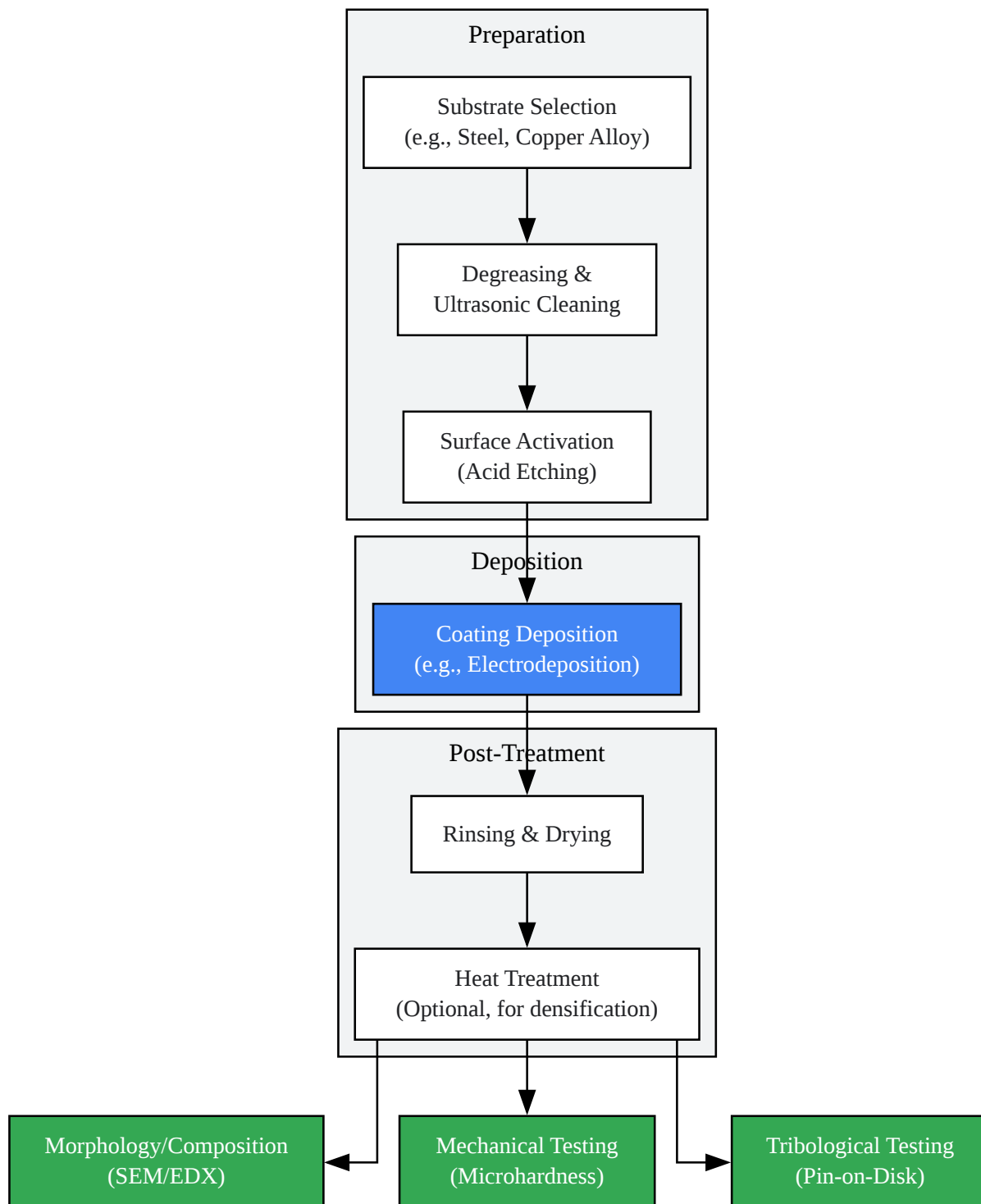
Data Presentation: Performance Characteristics

The following table summarizes typical quantitative data for high-chromium nickel alloy coatings produced by various methods. Direct data for a 7:1 ratio is limited in published literature; therefore, values for similar high-chromium alloys are presented for comparison.

Property	Deposition Method	Alloy Composition	Value	Source(s)
Microhardness	Hybrid (Electroless Ni + Hard Chrome)	Ni-Cr	1000 ± 50 HV _{0.1}	[7]
Inert Gas Shielded Arc	8-12% Cr, 1-4% Fe, 3-4% Si, balance Ni	40-50 HRC	[2][8]	
HVOF	Cr ₃ C ₂ -NiCr	~600 HV	[9]	
Electrodeposition (Self-fluxing)	Ni-Cr-B-Si-C	>595 HV ₂₀₀	[10]	
Coefficient of Friction (vs. Steel)	Hybrid (Electroless Ni + Hard Chrome)	Ni-Cr	0.21 (dry), 0.15 (lubricated)	[7]
Wear Resistance	Hybrid (Electroless Ni + Hard Chrome)	Ni-Cr	< 5 mg / 1000 revolutions	[7]
Corrosion Resistance (Salt Spray)	Hybrid (Electroless Ni + Hard Chrome)	Ni-Cr	> 480 hours (per DIN EN ISO 9227)	[7]
Corrosion Current Density (3.5% NaCl)	Electrodeposition (Pulse Current)	Fe-Cr-Ni	1.18 x 10 ⁻⁶ - 2.49 x 10 ⁻⁶ A/cm ²	[4]

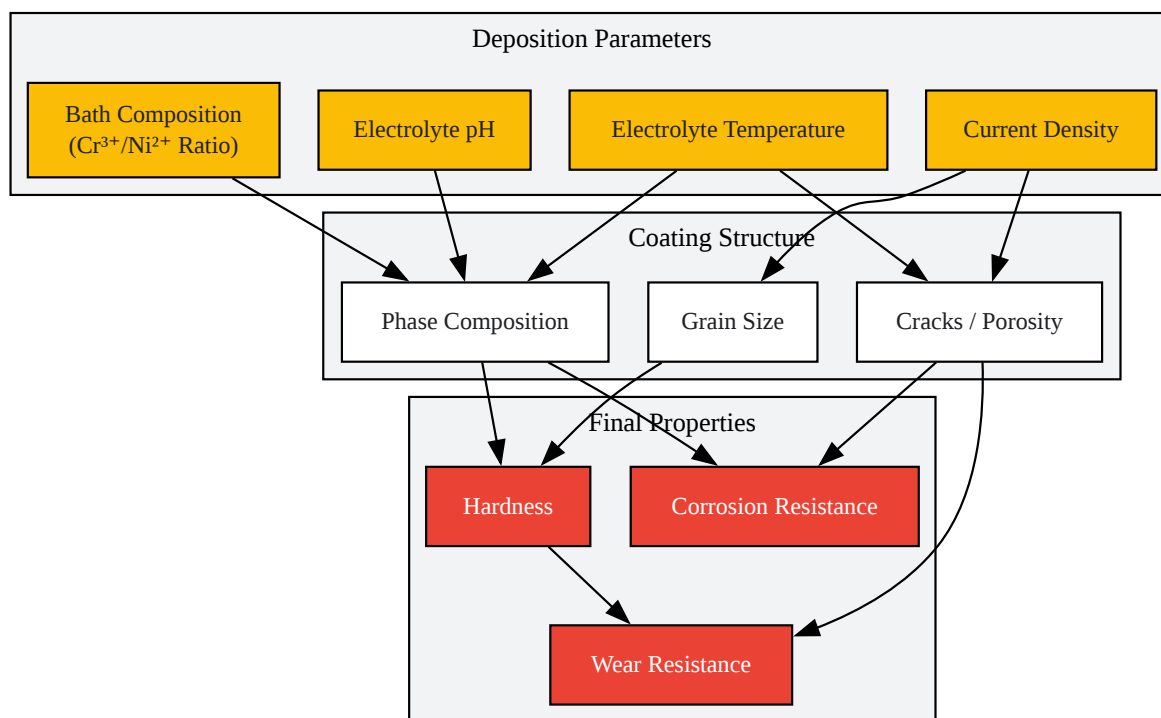
Experimental Workflows and Logical Relationships

Visual representations of the experimental and logical processes involved in the application and testing of Cr-Ni coatings are provided below.



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Fig. 1: General experimental workflow for Cr-Ni coating application and characterization.



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Fig. 2: Logical relationship between deposition parameters and final coating properties.

Experimental Protocols

The following are detailed protocols for the deposition and characterization of Cr-Ni coatings.

Protocol 1: Coating Deposition via Pulse Electrodeposition

This protocol describes the deposition of a high-chromium Ni-Cr alloy coating from a trivalent chromium bath, which is less toxic than traditional hexavalent chromium baths.[4][11] Pulse current is used to reduce internal stress and minimize cracking.[11]

1. Materials and Equipment:

- Electrolyte Bath Composition:

- Chromium(III) Chloride ($\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$): 0.5 M
- Nickel(II) Chloride ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$): 0.07 M (This yields a 7:1 molar ratio of Cr:Ni in the bath)
- Glycine (as complexing agent): 0.6 M[11]
- Boric Acid (H_3BO_3 , as buffer): 0.5 M
- Ammonium Chloride (NH_4Cl , as supporting electrolyte): 1.0 M
- Deionized (DI) Water
- Anode: Graphite or Platinum plate
- Cathode: Substrate material to be coated
- Power Supply: Programmable pulse rectifier
- Plating Cell: Glass beaker with magnetic stirrer and water bath for temperature control
- pH Meter and Hydrochloric Acid (HCl) / Sodium Hydroxide (NaOH) for pH adjustment

2. Procedure:

- Electrolyte Preparation: Dissolve all chemical components in DI water in the specified order. Stir until all salts are fully dissolved. Adjust the pH of the solution to 2.5 - 3.0 using diluted HCl or NaOH.[12]
- Substrate Preparation: a. Mechanically polish the substrate surface to a mirror finish. b. Degrease the substrate by sonicating in acetone for 10 minutes, followed by ethanol for 10 minutes. c. Activate the surface by immersing it in 10% HCl for 60 seconds, then rinse thoroughly with DI water.
- Deposition Setup: a. Heat the electrolyte bath to the operating temperature of 40-50 °C using the water bath.[12] b. Place the anode and prepared cathode (substrate) into the plating cell, ensuring they are parallel and separated by a distance of 4-5 cm. c. Connect the electrodes to the pulse rectifier (cathode to negative, anode to positive).

- Electrodeposition: a. Apply a pulsed current with the following parameters:
 - Cathodic Peak Current Density (I_c): 15-20 A/dm²
 - On-time (T_{on}): 10 ms
 - Off-time (T_{off}): 40 msb. Continue deposition for 60-120 minutes, depending on the desired coating thickness. c. After deposition, immediately remove the coated substrate, rinse with DI water, and dry with a stream of nitrogen.

Protocol 2: Microhardness Characterization

This protocol follows the principles outlined in ASTM E384 for determining the microindentation hardness of materials.[\[13\]](#)

1. Materials and Equipment:

- Microhardness Tester: Equipped with a Vickers diamond indenter.[\[14\]](#)[\[15\]](#)
- Mounting Press and Epoxy/Resin: For cross-sectional analysis.
- Polishing Equipment: Grinding papers (up to 2000 grit) and polishing cloths with diamond suspensions (e.g., 3 μ m, 1 μ m).

2. Procedure:

- Sample Preparation: a. For cross-sectional measurement, cut the coated sample, mount it in epoxy resin, and allow it to cure. b. Grind the mounted sample surface using progressively finer grit papers. c. Polish the surface to a mirror finish using diamond suspensions to ensure a smooth, flat surface for accurate indentation.[\[16\]](#)
- Testing: a. Place the polished sample on the tester's stage. b. Select a suitable load. For thin coatings, a low load (e.g., 25-100 gf or 0.245-0.980 N) is critical to avoid influence from the substrate.[\[16\]](#) The indentation depth should not exceed 1/10th of the coating thickness. c. Using the optical microscope, select a representative area on the coating for indentation. d. Apply the indentation. The Vickers indenter will be pressed into the surface for a standard dwell time of 10-15 seconds.[\[16\]](#)
- Measurement and Calculation: a. After the indenter retracts, measure the two diagonals of the resulting square-shaped impression using the microscope's measurement tool. b.

Calculate the average diagonal length (d). c. The Vickers Hardness (HV) is calculated automatically by the machine software or using the formula: $HV = 1.8544 * (F / d^2)$ where F is the applied load in kgf and d is the average diagonal length in mm. d. Perform at least five indentations at different locations and report the average hardness value with the standard deviation.

Protocol 3: Tribological Characterization (Pin-on-Disk)

This protocol is based on the ASTM G99 standard for wear testing.^[17]^[18] It determines the coefficient of friction and wear rate of the coating against a standard counter-body.

1. Materials and Equipment:

- Pin-on-Disk Tribometer.^[17]
- Coated Disk: The sample to be tested.
- Pin/Ball: A standard counter-body, typically a 6 mm diameter 100Cr6 steel or WC ball.^[19]
- Profilometer: For measuring the wear track profile.
- Microscope: For examining the wear track and pin.
- Precision Balance: For measuring mass loss (if applicable).

2. Procedure:

- Setup: a. Clean the coated disk and the pin with ethanol and dry them. b. Mount the coated disk securely on the rotating stage of the tribometer. c. Fix the pin in the stationary holder.
- Testing Parameters: a. Set the test parameters. Typical values for hard coatings are:
 - Normal Load: 5 - 10 N^[17]
 - Sliding Speed: 0.1 m/s
 - Sliding Distance: 500 - 1000 m
 - Wear Track Radius: 5 - 10 mm
 - Environment: Ambient air, controlled humidity (e.g., 50% RH).

- Execution: a. Bring the pin into contact with the disk and apply the specified normal load. b. Start the rotation of the disk. c. The tribometer software will continuously record the tangential friction force and calculate the coefficient of friction in real-time. d. Run the test until the total sliding distance is reached.
- Post-Test Analysis: a. Wear Rate Calculation: i. After the test, clean the disk and measure the cross-sectional profile of the wear track at several locations using a profilometer. ii. Calculate the average cross-sectional area (A) of the wear track. iii. The wear volume (V) is calculated as $V = A \times (2\pi R)$, where R is the wear track radius. iv. The specific wear rate (k) is calculated using the formula: $k = V / (L \times F_N)$ where V is the total wear volume (mm³), L is the total sliding distance (m), and F_N is the normal load (N). b. Microscopic Examination: Analyze the wear track and the pin surface under a microscope to identify the dominant wear mechanisms (e.g., abrasive, adhesive, delamination).[20]

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